

# An In-depth Technical Guide to Dimethyl 5-nitroisophthalate

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## Compound of Interest

Compound Name: *Dimethyl 5-nitroisophthalate*

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**Abstract:** This technical guide provides a comprehensive overview of the core chemical and physical properties of **Dimethyl 5-nitroisophthalate**. It includes a detailed summary of its properties in a structured format, experimental protocols for its synthesis, and visualizations of its synthetic utility. This document is intended to serve as a valuable resource for professionals in research, chemical synthesis, and drug development.

## Core Chemical and Physical Properties

**Dimethyl 5-nitroisophthalate** is a chemical compound that serves as a key intermediate in various organic syntheses.<sup>[1]</sup> Its fundamental properties are summarized below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C <sub>10</sub> H <sub>9</sub> NO <sub>6</sub>	[1][2]
Molecular Weight	239.18 g/mol	[1][3]
CAS Number	13290-96-5	[1][3]
Appearance	Slightly yellow fine crystalline powder	[1]
Melting Point	123-125 °C	[1][3]
Boiling Point	381.83°C (rough estimate)	[1]
Density	1.4504 g/cm <sup>3</sup> (rough estimate)	[1][4]
Refractive Index	1.5310 (estimate)	[1][4]
Solubility	Freely soluble in anhydrous formic acid; sparingly soluble in DMF; very slightly soluble in ether and MDC; practically insoluble in alcohol and water. Soluble in Toluene.	[1][4]
Storage	Room Temperature, sealed in a dry place.	[1][4]

## Spectral Data

Comprehensive spectral data is available for **Dimethyl 5-nitroisophthalate**, which is crucial for its identification and characterization.

- <sup>1</sup>H NMR: Spectral data is available and can be found through various chemical databases.[5][6]
- IR Spectrum: Infrared spectroscopy data is available, with spectra provided from KBr-Pellet and gas-phase techniques.[2][5][7][8]
- Mass Spectrometry: GC-MS data is available for this compound.[5][9]

## Experimental Protocols

### Synthesis of Dimethyl 5-nitroisophthalate

A common method for the synthesis of **Dimethyl 5-nitroisophthalate** is through the esterification of 5-nitroisophthalic acid.[\[10\]](#)

Materials:

- 5-nitroisophthalic acid (5.0 g)
- Methanol (33.3 mL)
- Concentrated sulfuric acid (1.0 mL)
- 100 mL three-necked round-bottomed flask
- Condenser
- Electric stirrer
- Thermometer

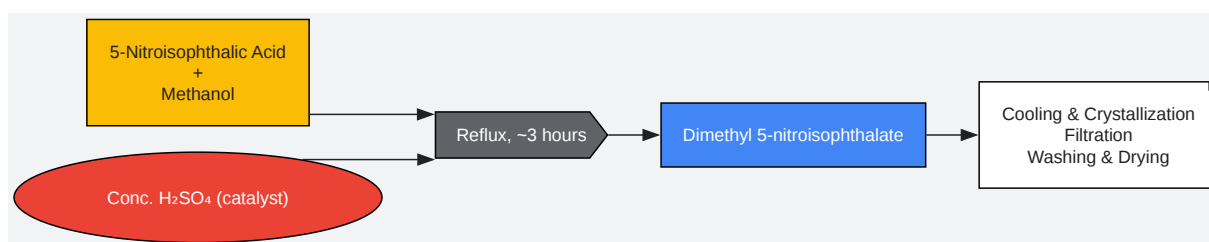
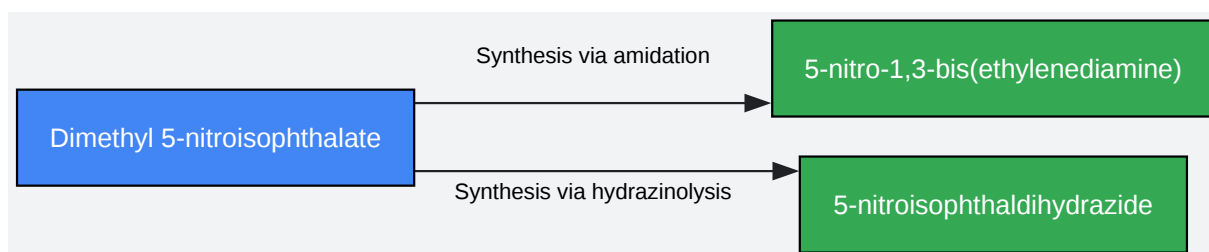
Procedure:

- To a 100 mL three-necked round-bottomed flask equipped with a condenser, electric stirrer, and thermometer, add 5.0 g of 5-nitroisophthalic acid and 33.3 mL of methanol.[\[10\]](#)
- Stir the mixture at room temperature under a nitrogen atmosphere for approximately 3 minutes until the solid is completely dissolved, resulting in a colorless, transparent solution.  
[\[10\]](#)
- Slowly add 1.0 mL of concentrated sulfuric acid dropwise to the solution.[\[10\]](#)
- Heat the mixture to reflux. A white solid precipitate will be observed after about 3 hours.[\[10\]](#)
- Monitor the reaction progress using thin-layer chromatography (TLC) with a mobile phase of dichloromethane:methanol (10:1).[\[10\]](#)

- Once the reaction is complete, cool the flask to room temperature to allow for crystallization. [\[10\]](#)
- Collect the solid product by filtration. [\[10\]](#)
- Wash the filter cake with deionized water. [\[10\]](#)
- Dry the product to obtain **Dimethyl 5-nitroisophthalate**. The reported yield for this method is 98%. [\[10\]](#)

## Applications in Organic Synthesis

**Dimethyl 5-nitroisophthalate** is a valuable starting reagent for the synthesis of more complex molecules. [\[1\]](#)[\[3\]](#) It has been utilized in the preparation of 5-nitro-1,3-bis(ethylenediamine) and 5-nitroisophthaldihydrazide. [\[1\]](#)[\[3\]](#)



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